

An In-depth Technical Guide to Antibacterial Agent 125

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Compound of Interest

Compound Name: Antibacterial agent 125

Cat. No.: B10857254

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Abstract

Antibacterial agent 125, identified as 2-(3-chlorophenyl)-N-(4-isocyanophenyl)acetamide, is a novel antibacterial compound with potent activity against clinically relevant Gram-positive pathogens, most notably methicillin-resistant *Staphylococcus aureus* (MRSA). This document provides a comprehensive overview of the discovery, history, and key characteristics of this agent. It includes a summary of its antibacterial efficacy, a detailed experimental protocol for determining its minimum inhibitory concentration, and diagrams illustrating its developmental workflow and key attributes. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Discovery and History

Antibacterial agent 125, also referred to as compound 42 in the primary literature, was identified through a rational drug design strategy known as "scaffold hopping". This medicinal chemistry approach led to the development of a novel class of 4-isocyanophenylamides as potent antibacterial agents. The discovery was detailed in a 2023 publication in the *European Journal of Medicinal Chemistry* by Francesca Brunelli and colleagues.^{[1][2]} The research highlighted this compound as a promising lead candidate for combating MRSA infections due to its significant antimicrobial activity, a favorable safety profile, and a low tendency to induce bacterial resistance.^{[1][3]}

Antibacterial Spectrum and Efficacy

Antibacterial agent 125 has demonstrated effective antibacterial activity against a range of clinically important Gram-positive bacteria. Its efficacy is particularly notable against strains of *Staphylococcus aureus* that are resistant to methicillin.

Table 1: Quantitative Summary of Antibacterial Activity

Bacterial Class	Pathogen	MIC50 Range (µM)
Gram-positive	Clinically relevant pathogens	0.25 - 8
Gram-positive	<i>Staphylococcus aureus</i> (MRSA)	2

Data sourced from multiple chemical suppliers and a research publication.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Key Properties

Beyond its direct antibacterial effect, **Antibacterial agent 125** exhibits several desirable characteristics for a therapeutic candidate:

- **Low Resistance Induction:** Studies have shown that it does not induce the formation of resistant bacterial strains after ten passages.[\[1\]](#)[\[3\]](#)
- **Biofilm Inhibition:** It has a moderate ability to inhibit the formation of bacterial biofilms.[\[1\]](#)[\[3\]](#)[\[7\]](#)
- **Safety Profile:** The compound has a nontoxic profile in mammalian cells and demonstrates good metabolic stability in human liver microsomes.[\[1\]](#)[\[3\]](#)[\[7\]](#)

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

The following is a generalized protocol for determining the MIC of **Antibacterial agent 125** based on standard broth microdilution methods.

Objective: To determine the lowest concentration of **Antibacterial agent 125** that inhibits the visible growth of a bacterial strain.

Materials:

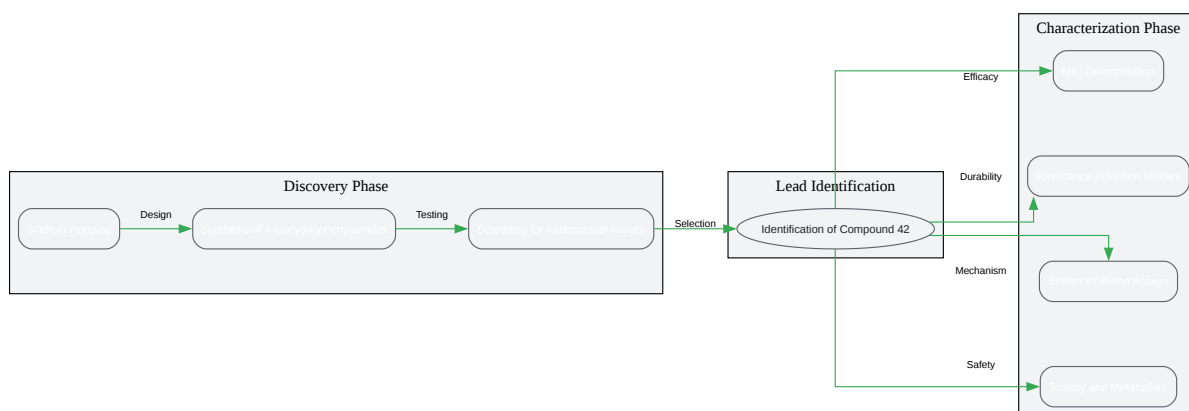
- **Antibacterial agent 125**
- Bacterial culture in logarithmic growth phase
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Pipettes and sterile tips
- Incubator

Procedure:

- **Preparation of Antibacterial Agent Stock Solution:** Prepare a stock solution of **Antibacterial agent 125** in a suitable solvent (e.g., DMSO) at a high concentration.
- **Serial Dilutions:** Perform a two-fold serial dilution of the stock solution in CAMHB across the wells of a 96-well plate to achieve a range of desired concentrations.
- **Inoculum Preparation:** Dilute the bacterial culture to a standardized concentration (e.g., 5×10^5 CFU/mL) in CAMHB.
- **Inoculation:** Add the standardized bacterial inoculum to each well containing the diluted antibacterial agent. Include a positive control (bacteria in broth without the agent) and a negative control (broth only).
- **Incubation:** Incubate the microtiter plate at 37°C for 16-20 hours.
- **Reading the Results:** The MIC is determined as the lowest concentration of **Antibacterial agent 125** at which there is no visible growth of bacteria.

Visualizations

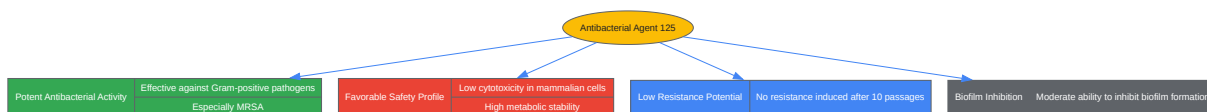
Developmental Workflow



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Caption: Developmental workflow of **Antibacterial agent 125**.

Key Attributes of Antibacterial Agent 125



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Caption: Key attributes of **Antibacterial agent 125**.

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